# Comprehensive Structural Elucidation of 2-(Trifluoromethoxy)phenylacetonitrile

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *2-(Trifluoromethoxy)phenylacetonitrile* |
| *CAS No.:* | *137218-25-8* |
| *Cat. No.:* | *B1304647* |

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## A Multi-Modal Spectroscopic Approach[1]

### Executive Summary

Compound: **2-(Trifluoromethoxy)phenylacetonitrile** CAS: 137218-25-8 Molecular Formula: C

H

F

NO Molecular Weight: 201.15 g/mol [1][2]

This technical guide details the structural validation of **2-(trifluoromethoxy)phenylacetonitrile**, a critical building block in medicinal chemistry and agrochemical synthesis.[1][3] The trifluoromethoxy (-OCF

) group acts as a lipophilic bioisostere, modulating metabolic stability and membrane permeability.[1][3] This guide prioritizes the "Fluorine Effect" on spectroscopic data, providing a

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self-validating analytical framework for researchers.

# Theoretical Framework & Molecular Connectivity[4]

The elucidation logic relies on confirming three distinct structural domains: the aromatic core, the electron-withdrawing trifluoromethoxy handle, and the reactive nitrile side chain.[3] The ortho positioning of the -OCF

group introduces specific steric and electronic perturbations observable in NMR spectroscopy.

## Elucidation Logic Flow

The following diagram illustrates the decision matrix for confirming the structure, moving from mass confirmation to stereoelectronic connectivity.




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Figure 1: Step-wise spectroscopic logic flow for structural confirmation.

# Mass Spectrometry (MS) Profile[1][4]

Mass spectrometry provides the first line of evidence.[1][3] For this volatile liquid, GC-MS (EI, 70 eV) is the preferred ionization method.[1][3]

Fragmentation Pathway Analysis: The molecular ion (

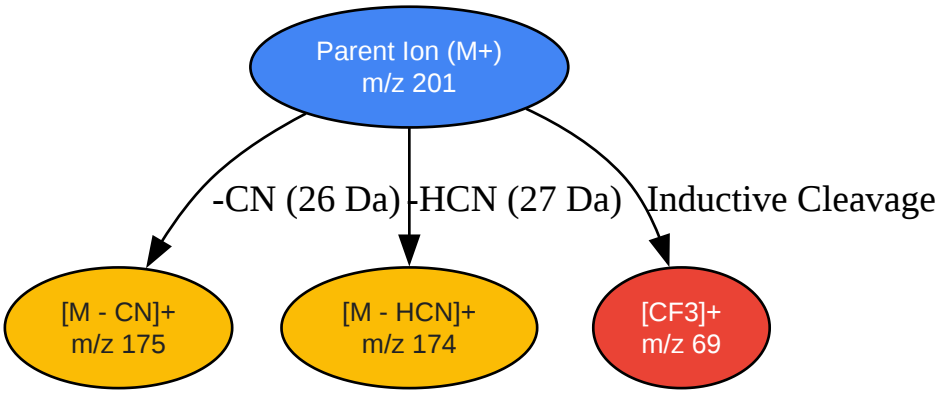
) is expected at m/z 201.[1][3] The fragmentation pattern is dominated by the stability of the benzyl cation and the loss of the nitrile group.

- Parent Ion: m/z 201 (Distinct, usually moderate intensity).[1][3]
- Base Peak: Often observed at m/z 174 (Loss of HCN, characteristic of benzyl cyanides) or m/z 69 (CF

  ).[1][3]

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- Alpha-Cleavage: Loss of the -CN group leads to a substituted tropylium or benzyl cation (m/z ~175).[1]




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Figure 2: Proposed fragmentation pathway under Electron Impact (EI) ionization.

## Vibrational Spectroscopy (FT-IR)[1]

Infrared spectroscopy serves as a rapid "fingerprinting" technique.[1][3] The two critical diagnostic bands are the Nitrile stretch and the C-F stretch.[3]

Experimental Protocol:

- Method: ATR (Attenuated Total Reflectance) or Thin Film (NaCl plates).[1][3]
- Resolution: 4 cm

  .[1][3]

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| Functional Group | Frequency ( , cm ) | Intensity | Assignment |
|---|---|---|---|
| Nitrile (-C N) | 2250 5 | Medium/Sharp | Characteristic stretching vibration of non-conjugated nitriles.[1][4] |
| Aromatic C-H | 3000 - 3100 | Weak | C-H stretching (sp hybridized).[1][3] |
| Aliphatic C-H | 2900 - 2980 | Weak | Methylene (-CH -) stretching.[1] |
| Trifluoromethoxy | 1150 - 1250 | Strong/Broad | C-F stretching (often multiple bands).[1][3] |
| Aromatic Ring | 1450 - 1600 | Medium | C=C ring skeletal vibrations.[1][3] |

Technical Insight: The nitrile peak for phenylacetonitriles is distinct. If the peak shifts significantly lower (< 2220 cm

), it suggests conjugation (e.g., an impurity like a benzylidene), indicating a quality issue.[1][3]

## Nuclear Magnetic Resonance (NMR)[1][4][6][7][8][9]

NMR is the "Gold Standard" for this elucidation.[1][3] The presence of fluorine requires a multi-nuclear approach (

H,

C,

F).[1][3]

Solvent Selection: Chloroform-

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(CDCl

) is the standard solvent.[1][3] It prevents overlap with the critical methylene region (~3.8 ppm) and dissolves the lipophilic compound effectively.[1][3]

## A.

## F NMR: The Anchor

This is the most definitive test for the -OCF

group.[1][3]

- Shift: Singlet at

  -57.0 to -59.0 ppm.

- Validation: The signal should be a singlet. If splitting is observed, it indicates long-range coupling to protons, but typically this appears as a broadened singlet in proton-decoupled experiments.[1][3]

- Purity Check: Integration of this peak against an internal standard (e.g.,

  -trifluorotoluene) yields quantitative purity.[1][3]

## B.

## H NMR: Connectivity

The spectrum will display a distinct aliphatic region and a complex aromatic region due to the ortho substitution.[1][3]

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| Proton Environment | Shift ( , ppm) | Multiplicity | Integration | Coupling ( ) |
|---|---|---|---|---|
| -CH -CN | 3.75 - 3.85 | Singlet | 2H | N/A (Isolated methylene) |
| Ar-H (C-3) | 7.25 - 7.35 | Doublet/Multiplet | 1H | Hz |
| Ar-H (C-4, C-5) | 7.35 - 7.50 | Multiplet | 2H | Complex overlap |
| Ar-H (C-6) | 7.50 - 7.60 | Doublet/Multiplet | 1H | Hz |

Note: The proton at C-6 (adjacent to the methylene group) is often deshielded relative to the others.[1] The proton at C-3 (adjacent to OCF

) is shielded by the electron density of the oxygen lone pairs, despite the inductive effect.

## C.

## C NMR: The Carbon Skeleton

This technique reveals the "invisible" nitrile carbon and the C-F coupling.[1][3]

- Nitrile Carbon (-CN):

  ~117 ppm (Singlet, low intensity due to long relaxation time).[1][3]
- Methylene Carbon (-CH

  -):

  ~20-23 ppm.[1][3]
- Trifluoromethoxy Carbon (-OCF

  ):

  ~120 ppm.[1][3]

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- Feature: This signal will be a Quartet (

  ) due to coupling with three equivalent fluorine atoms.[1][3]
- Coupling Constant:

  Hz.[1][3]

- Aromatic Carbons: Six signals in the 120-150 ppm range.[1][3]
  - C-2 (Ipso to OCF

    ): Will show splitting (likely a quartet with small

    Hz).

## Synthesis & Impurity Profiling[1][4][10]

Understanding the synthesis aids in identifying potential impurities in the spectra.[1][3]

Common Synthetic Route:

[1]

Impurity Markers:

- Unreacted Starting Material: Look for 2-(trifluoromethoxy)benzyl chloride.[1][3]
  - NMR Marker: -CH

    Cl shift is typically downfield of the nitrile product (~4.6 ppm vs 3.8 ppm).[1][3]
- Hydrolysis Product: 2-(Trifluoromethoxy)phenylacetic acid.[1][3]
  - IR Marker: Broad O-H stretch (2500-3300 cm

    ) and Carbonyl C=O stretch (~1710 cm

    ).[1][3][4]
- Dimerization: Stilbene derivatives (rare, but possible under basic conditions).[1][3]

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## References


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